

Thermodynamic Properties of N-Butyldiethanolamine (BDEA) Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Butyldiethanolamine*

Cat. No.: *B085499*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **N-Butyldiethanolamine** (BDEA) solutions, with a focus on aqueous systems. The information presented herein is critical for professionals in research, science, and drug development who utilize BDEA in their applications. This document summarizes key quantitative data, details experimental methodologies for property determination, and visualizes the general workflow for characterizing such systems.

Core Thermodynamic Properties of Aqueous BDEA Solutions

The following sections present available data on the density and viscosity of aqueous **N-Butyldiethanolamine** solutions. It is important to note that while extensive data exists for many common amines, specific experimental data for the heat capacity and activity coefficients of aqueous BDEA solutions are not readily available in the reviewed literature. General methodologies for determining these properties are outlined in the "Experimental Protocols" section.

Density

The density of aqueous BDEA solutions is a fundamental property for process design and modeling. Experimental data has been reported at various temperatures and compositions.

Table 1: Density (ρ) of Aqueous **N-Butyldiethanolamine** (BDEA) Solutions at Various Temperatures and Mole Fractions.[\[1\]](#)

Temperature (K)	Mole Fraction of BDEA (x ₂)	Density (g/cm ³)
298.15	0.0000	0.99704
0.0203	0.99841	
0.0425	0.99958	
0.0671	1.00052	
0.0946	1.00115	
0.1259	1.00139	
0.1619	1.00118	
0.2039	1.00041	
0.3090	0.99672	
0.4573	0.99015	
0.6779	0.98113	
1.0000	0.96918	
313.15	0.0000	0.99221
0.0203	0.99345	
0.0425	0.99446	
0.0671	0.99522	
0.0946	0.99565	
0.1259	0.99568	
0.1619	0.99522	
0.2039	0.99420	
0.3090	0.99021	
0.4573	0.98341	
0.6779	0.97424	

1.0000	0.96225	
333.15	0.0000	0.98319
0.0203	0.98419	
0.0425	0.98495	
0.0671	0.98543	
0.0946	0.98559	
0.1259	0.98533	
0.1619	0.98455	
0.2039	0.98321	
0.3090	0.97879	
0.4573	0.97169	
0.6779	0.96232	
1.0000	0.94884	
353.15	0.0000	0.97157
0.0203	0.97228	
0.0425	0.97274	
0.0671	0.97294	
0.0946	0.97283	
0.1259	0.97233	
0.1619	0.97129	
0.2039	0.96971	
0.3090	0.96489	
0.4573	0.95751	
0.6779	0.94793	

1.00000.93389

Viscosity

The viscosity of aqueous BDEA solutions is a crucial parameter for fluid handling and mass transfer operations. The following table summarizes experimental viscosity data at different temperatures and compositions.

Table 2: Viscosity (η) of Aqueous **N-Butyldiethanolamine** (BDEA) Solutions at Various Temperatures and Mole Fractions.[\[2\]](#)

Temperature (K)	Mole Fraction of BDEA (x ₂)	Viscosity (mPa·s)
303.15	0.0000	0.8007
0.0253	1.3458	
0.0571	2.2541	
0.0980	3.8680	
0.1523	6.5458	
0.2281	10.988	
0.3392	16.541	
0.5140	21.011	
0.7528	22.145	
1.0000	20.456	
308.15	0.0000	0.7225
0.0253	1.1892	
0.0571	1.9540	
0.0980	3.2981	
0.1523	5.4872	
0.2281	9.0980	
0.3392	13.541	
0.5140	17.154	
0.7528	17.985	
1.0000	16.584	
313.15	0.0000	0.6560
0.0253	1.0541	
0.0571	1.7021	

0.0980	2.8245	
0.1523	4.6214	
0.2281	7.5891	
0.3392	11.245	
0.5140	14.158	
0.7528	14.785	
1.0000	13.654	
318.15	0.0000	0.5988
0.0253	0.9387	
0.0571	1.4987	
0.0980	2.4541	
0.1523	3.9341	
0.2281	6.4214	
0.3392	9.4587	
0.5140	11.854	
0.7528	12.354	
1.0000	11.458	
323.15	0.0000	0.5494
0.0253	0.8412	
0.0571	1.3245	
0.0980	2.1458	
0.1523	3.3874	
0.2281	5.4871	
0.3392	8.0541	

0.5140	10.021
0.7528	10.458
1.0000	9.7541

Experimental Protocols

The determination of thermodynamic properties requires precise and well-defined experimental procedures. The following sections detail the methodologies typically employed for measuring the properties discussed in this guide.

Density Measurement

Methodology: Vibrating Tube Densitometry

- **Apparatus:** A vibrating tube densimeter (e.g., Anton Paar) is commonly used. This instrument measures the oscillation period of a U-shaped tube filled with the sample liquid.
- **Calibration:** The densimeter is calibrated using at least two fluids with accurately known densities, typically dry air and deionized, degassed water.[\[3\]](#)[\[4\]](#)
- **Sample Preparation:** Aqueous solutions of BDEA are prepared gravimetrically to achieve precise concentrations. The exact mole fraction or mass fraction of each component is determined by weighing.
- **Measurement:** The sample is injected into the measuring cell of the densimeter, ensuring no air bubbles are present. The temperature of the cell is controlled with a high-precision thermostat. The instrument measures the oscillation period, which is then converted to a density value based on the calibration.
- **Data Acquisition:** Density measurements are taken over the desired range of temperatures and compositions.[\[1\]](#)

Viscosity Measurement

Methodology: Rotational Viscometry or Falling Body Viscometry

- **Apparatus:** A rotational viscometer or a falling body viscometer can be used. Rotational viscometers measure the torque required to rotate a spindle in the fluid, while falling body viscometers measure the time it takes for an object to fall through the fluid.[3][5]
- **Calibration:** The viscometer is calibrated using standard fluids with known viscosities that cover the expected viscosity range of the samples.
- **Sample Preparation:** Aqueous BDEA solutions of known concentrations are prepared as described for density measurements.
- **Measurement:** The sample is placed in the viscometer's sample holder, and the temperature is precisely controlled. For a rotational viscometer, the shear rate is set, and the corresponding shear stress is measured to determine the dynamic viscosity. For a falling body viscometer, the fall time of the body is recorded.[3]
- **Data Analysis:** The raw data is converted to viscosity values using the instrument's calibration constants and relevant equations (e.g., Stokes' law for a falling sphere viscometer). Measurements are repeated to ensure reproducibility.[2]

Heat Capacity Measurement

Methodology: Differential Scanning Calorimetry (DSC)

While specific data for aqueous BDEA solutions were not found, the following is a general protocol for measuring the heat capacity of liquid mixtures.

- **Apparatus:** A differential scanning calorimeter is used to measure the heat flow to or from a sample as a function of temperature or time.
- **Calibration:** The DSC is calibrated for temperature and heat flow using standard materials with known melting points and enthalpies of fusion (e.g., indium). A baseline is established with empty sample pans.
- **Sample Preparation:** A known mass of the aqueous BDEA solution is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.

- **Measurement:** The sample and reference pans are subjected to a controlled temperature program (e.g., a linear heating ramp). The DSC measures the difference in heat flow between the sample and the reference.
- **Data Analysis:** The heat capacity of the sample is calculated from the differential heat flow, the heating rate, and the sample mass. This is typically compared to the heat flow of a standard material (e.g., sapphire) to obtain accurate values.^[6]

Vapor-Liquid Equilibrium (VLE) and Activity Coefficient Determination

Methodology: Ebulliometry or Static-Analytic Method

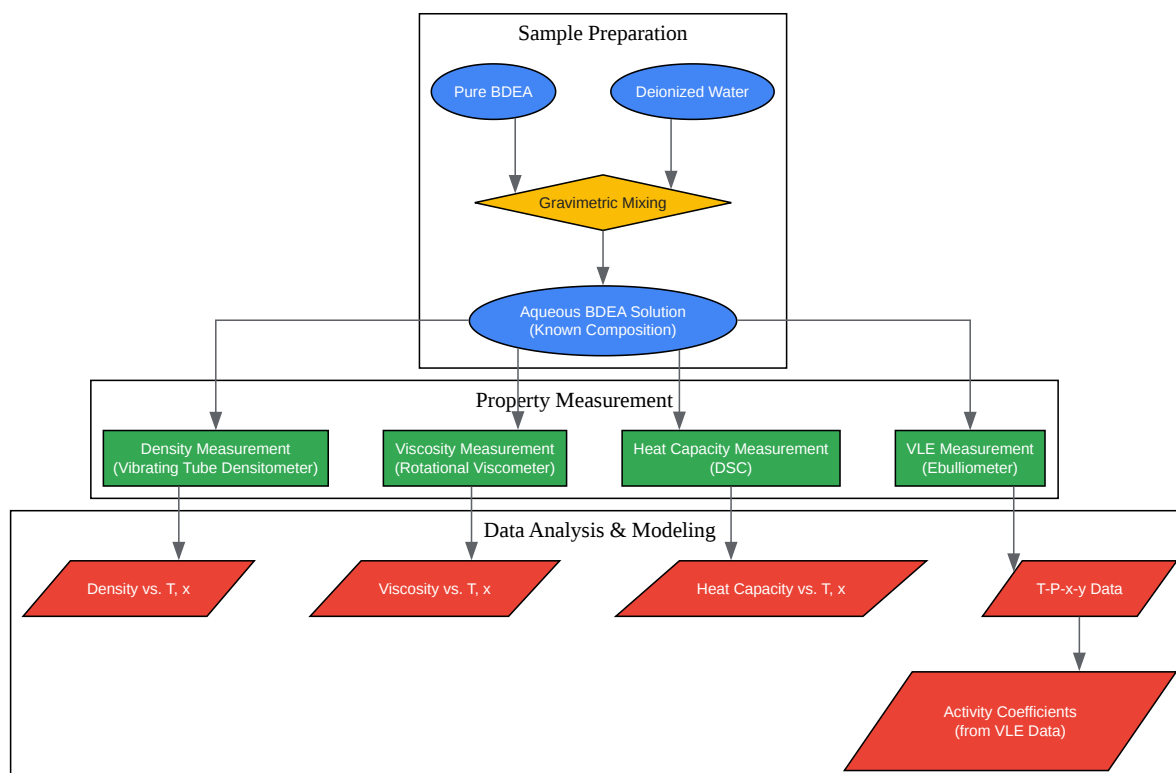
Activity coefficients are derived from vapor-liquid equilibrium (VLE) data. The following describes a general approach to VLE measurement.

- **Apparatus:** An ebulliometer (dynamic still) or a static-analytic apparatus is used. An ebulliometer allows for the circulation of vapor and condensate to reach equilibrium, while a static-analytic apparatus involves degassing the mixture and allowing it to equilibrate in a closed, thermostatted cell.^[7]
- **Sample Preparation:** A series of aqueous BDEA solutions with known compositions are prepared.
- **Measurement:**
 - **Ebulliometry:** The solution is brought to its boiling point at a constant pressure. The temperature and the composition of both the liquid and condensed vapor phases are measured once equilibrium is established.
 - **Static-Analytic Method:** The degassed mixture is placed in the equilibrium cell at a constant temperature. The total pressure of the system is measured after equilibrium is reached. The composition of the liquid and vapor phases are then determined, often by chromatography.^[7]
- **Data Analysis:** The experimental VLE data (temperature, pressure, and phase compositions) are used to calculate the activity coefficients of BDEA and water in the solution using

thermodynamic models such as the Non-Random Two-Liquid (NRTL) or UNIQUAC models.

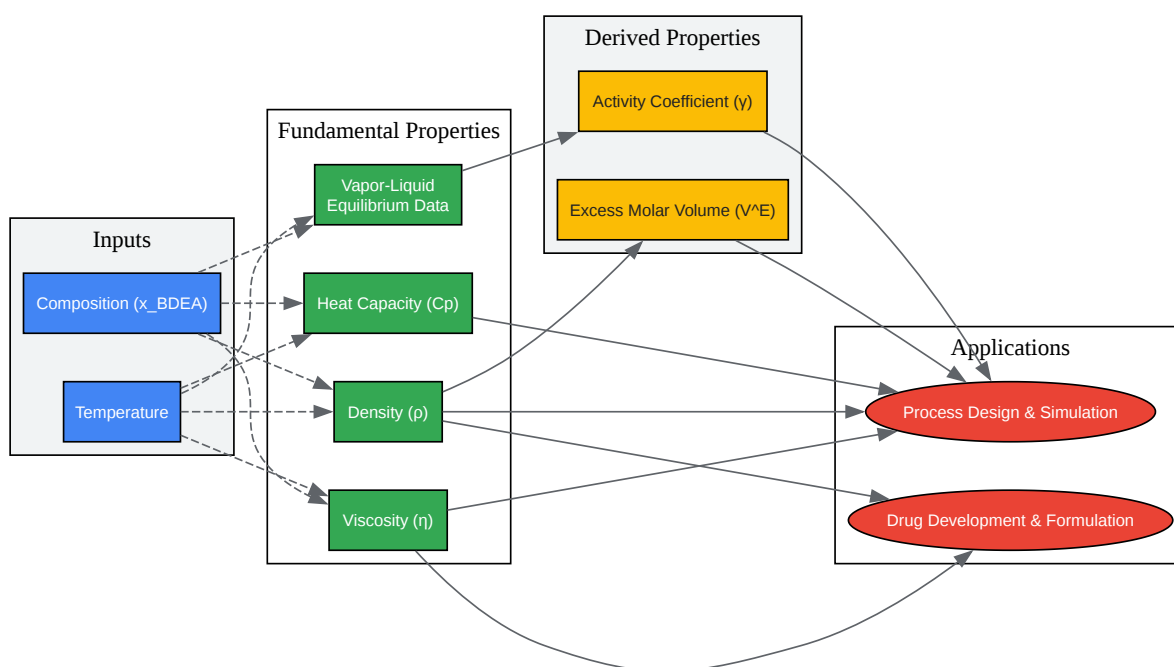
Visualizing Experimental and Analytical Workflows

The following diagrams illustrate the logical flow of processes involved in the characterization of the thermodynamic properties of BDEA solutions.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining thermodynamic properties of BDEA solutions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]

- 2. researchgate.net [researchgate.net]
- 3. uvadoc.uva.es [uvadoc.uva.es]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermodynamic Properties of N-Butyldiethanolamine (BDEA) Solutions: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085499#thermodynamic-properties-of-n-butyldiethanolamine-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com